

# Zatolmilast effects crystallized composite score NIH Toolbox

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## Compound Focus: Zatolmilast

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## Quantitative Data Summary for Zatolmilast

The table below summarizes the key efficacy findings for **Zatolmilast** from a Phase 2 clinical trial in adult males with Fragile X Syndrome (FXS) [1] [2] [3].

Cognitive Domain	NIH Toolbox Measure	LSMean Difference vs. Placebo	P-value	Study Phase & Population
Crystallized Cognition	Crystallized Composite Score	+5.29	p = 0.0018	Phase 2, Adult Males (N=30) [2]
Language	Picture Vocabulary Test	+5.79	p = 0.0342	Phase 2, Adult Males (N=30) [2]
Language	Oral Reading Recognition Test	+2.80	p = 0.0157	Phase 2, Adult Males (N=30) [2]

Additional findings from the trial showed clinically meaningful improvements based on caregiver reports, with significant benefits in **Language** and **Daily Functioning** on a 100-point Visual Analog Scale [2].

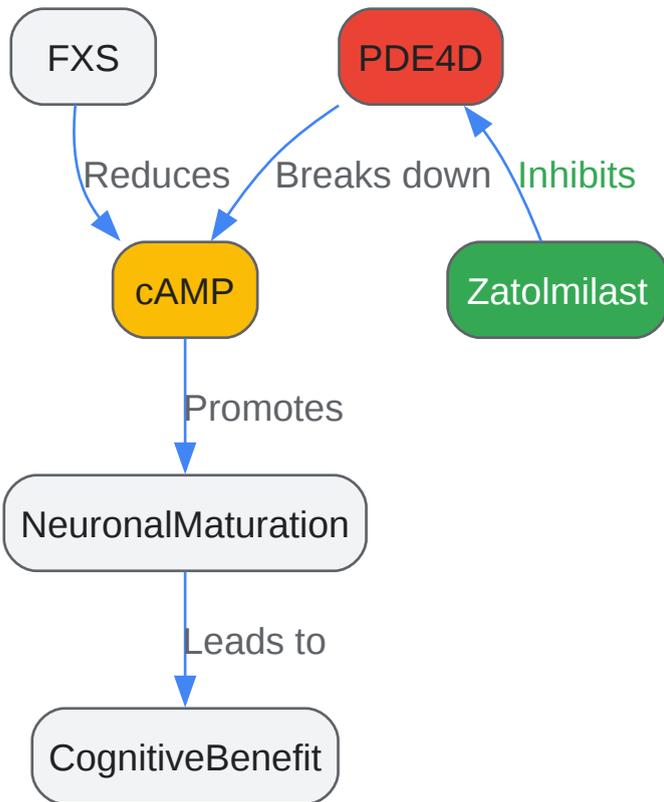
## Experimental Protocols and Methodologies

To evaluate the efficacy of **Zatolmilast**, a specific clinical trial design and assessment tool were used.

- **Clinical Trial Design:** The key data comes from a **randomized, double-blind, placebo-controlled, two-way crossover study** [1] [2] [4].
  - **Participants:** 30 adult males (ages 18-41) with a genetically confirmed diagnosis of FXS (>200 CGG repeats in the FMR1 gene) [2] [4].
  - **Intervention:** Oral dose of 25 mg of **Zatolmilast** (then known as BPN14770) or a placebo, administered twice daily [2].
  - **Treatment Periods:** Each treatment period lasted 12 weeks. A notable feature was the absence of a washout period between crossover, which led to observable carryover effects [2].
- **NIH Toolbox Assessment:** The primary cognitive efficacy endpoint was the **Crystallized Cognition Composite Score** from the NIH Toolbox Cognitive Battery (NIH-TCB) [1] [3].
  - **Composition:** This composite score is derived from two specific tests [1] [5] [6]:
    - **Picture Vocabulary Test:** Measures receptive vocabulary and language comprehension.
    - **Oral Reading Recognition Test:** Assesses reading decoding skills and pronunciation accuracy.
  - **Theoretical Basis:** Crystallized intelligence reflects knowledge and skills accumulated through experience and education and is typically stable throughout life [5]. Its improvement in FXS is a significant finding.

## Mechanism of Action and Workflow

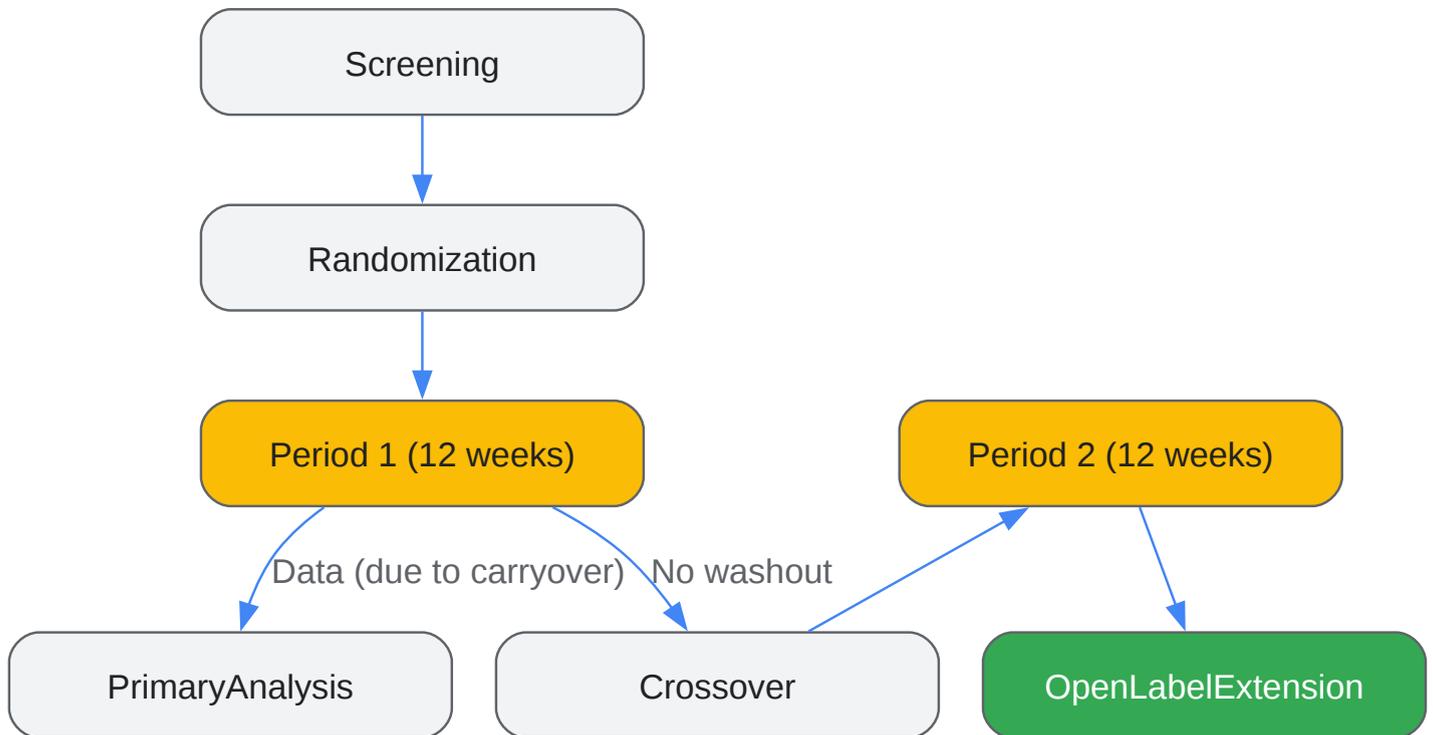
**Zatolmilast** has a novel, targeted mechanism of action. The following diagram illustrates the proposed signaling pathway and its restoration by the drug.



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The diagram above shows the proposed mechanism. In FXS, reduced levels of FMRP lead to dysregulated cAMP signaling [4]. **Zanolmilast**, as a selective allosteric inhibitor of Phosphodiesterase-4D (PDE4D), prevents the breakdown of cAMP [2] [3]. The increased cAMP availability is believed to promote the maturation of neuronal connections, which is impaired in FXS, ultimately leading to observed improvements in cognitive function [2] [4].

The following flowchart summarizes the design of the pivotal Phase 2 clinical trial that generated the efficacy data.



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## Position in the FXS Treatment Landscape

**Zatolmilast** holds a distinct position in the drug development pipeline for Fragile X Syndrome:

- **First-in-Class Agent:** It is the first and only selective PDE4D inhibitor being investigated for FXS [1].
- **Targeting Core Deficits:** It aims to modify the disease by addressing a core physiological deficit (impaired cAMP signaling and synaptic maturation) rather than just managing behavioral symptoms [2] [4].
- **Regulatory Recognition:** Its potential is underscored by the **FDA's Fast Track, Orphan Drug, and Rare Pediatric Disease designations**, as well as Orphan Medicinal Product designation from the European Commission [1] [7].
- **Current Status:** As of the latest information, there are **no FDA-approved pharmacological treatments specifically for FXS**. The current standard of care relies on off-label medications to manage specific symptoms [1] [7]. **Zatolmilast** is currently being evaluated in a pivotal **Phase 2b/3 program**, which includes two large, randomized, placebo-controlled studies in adolescent and adult males with FXS [1] [3].

## Limitations and Future Directions

- **Comparative Data:** As targeted treatments for FXS are not yet on the market, public domain data for a direct, head-to-head quantitative comparison with other mechanism-based investigational drugs (like SPG601) is currently unavailable [7].
- **Ongoing Research:** The search for robust biomarkers of target engagement continues. A secondary analysis of EEG data from the Phase 2 trial suggested that a composite of peak alpha frequencies could serve as a potential physiological biomarker for the drug's efficacy [4].

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